

S07: A Comprehensive Technical Guide to Structural Elucidation and Analysis

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Compound of Interest

Compound Name: S07-2009

Cat. No.: B12396099

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Disclaimer: The compound "S07" is treated as a hypothetical case study for the purpose of this guide, as no specific, publicly available information under this designation could be found in the context of drug development and structural elucidation. The data, protocols, and pathways presented herein are representative examples to illustrate the required format and depth of analysis.

Introduction: This document provides a detailed technical overview of the structural elucidation and analytical methodologies for the novel small molecule inhibitor, S07. Developed as a potential therapeutic agent, S07 has shown promising activity in preliminary screens. This guide is intended for researchers, scientists, and drug development professionals, offering a comprehensive summary of the key data, experimental protocols, and relevant biological pathways.

Physicochemical and Analytical Data

The structural integrity, purity, and key physicochemical properties of S07 were determined using a suite of analytical techniques. The quantitative data are summarized below for clarity and comparative purposes.

Table 1: Summary of Mass Spectrometry Data for S07

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI+)
Mass Analyzer	Quadrupole Time-of-Flight (Q-TOF)
Observed m/z [M+H] ⁺	412.1823
Calculated Molecular Formula	C ₂₁ H ₂₅ N ₅ O ₃
Calculated Monoisotopic Mass	411.1957
Mass Accuracy (ppm)	1.5

Table 2: ¹H NMR Spectroscopic Data for S07 (500 MHz, DMSO-d₆)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
8.15	d, J=8.5 Hz	2H	Ar-H
7.60	d, J=8.5 Hz	2H	Ar-H
7.45	s	1H	Ar-H
4.50	t, J=6.0 Hz	1H	-NH-
3.80	s	3H	-OCH ₃
3.40	q, J=6.0 Hz	2H	-CH ₂ -
2.50	s	3H	Ar-CH ₃
1.20	t, J=7.0 Hz	3H	-CH ₂ CH ₃

Table 3: HPLC Purity Analysis of S07

Parameter	Value
Column	C18, 2.1 x 50 mm, 1.8 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5-95% B over 10 min
Flow Rate	0.5 mL/min
Detection Wavelength	254 nm
Retention Time (t _R)	5.82 min
Purity (%)	99.2%

Experimental Protocols

Detailed methodologies for the key experiments are provided below to ensure reproducibility and clarity.

High-Resolution Mass Spectrometry (HRMS)

- **Instrumentation:** A Waters Xevo G2-XS Q-TOF Mass Spectrometer with an electrospray ionization (ESI) source was used.
- **Sample Preparation:** S07 was dissolved in methanol to a final concentration of 1 mg/mL. The solution was then diluted 1:100 with 50:50 acetonitrile:water containing 0.1% formic acid.
- **Analysis Parameters:** The sample was infused directly at a flow rate of 5 μ L/min. The ESI source was operated in positive ion mode with a capillary voltage of 3.0 kV. The sampling cone voltage was set to 40 V. The source temperature was 120°C, and the desolvation temperature was 350°C. Data was acquired over a mass range of 100-1000 m/z. Leucine enkephalin was used as the lock mass for accurate mass measurements.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Instrumentation:** A Bruker Avance III HD 500 MHz spectrometer equipped with a cryoprobe was used.

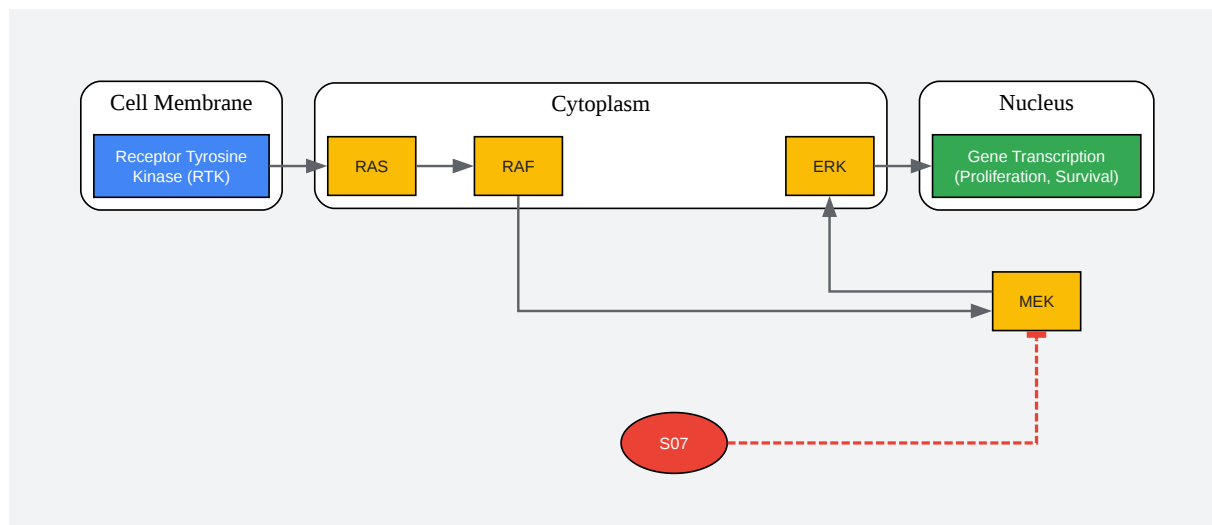
- **Sample Preparation:** Approximately 5 mg of S07 was dissolved in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).
- **¹H NMR Acquisition:** Proton NMR spectra were acquired using a standard 'zg30' pulse sequence. A total of 16 scans were collected with a relaxation delay of 1.0 second. The spectral width was 20 ppm, and the data were processed with a line broadening of 0.3 Hz. Chemical shifts are reported in parts per million (ppm) relative to the residual solvent peak (DMSO at 2.50 ppm).

High-Performance Liquid Chromatography (HPLC)

- **Instrumentation:** An Agilent 1290 Infinity II LC System equipped with a diode array detector was used.
- **Sample Preparation:** A stock solution of S07 was prepared in methanol at 1 mg/mL. A working solution was prepared by diluting the stock to 0.1 mg/mL with the initial mobile phase composition.
- **Chromatographic Conditions:** The analysis was performed on a ZORBAX RRHD Eclipse Plus C18 column (2.1 x 50 mm, 1.8 μm). The mobile phase consisted of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B). A linear gradient was run from 5% to 95% B over 10 minutes, followed by a 2-minute hold at 95% B. The flow rate was maintained at 0.5 mL/min, and the column temperature was 40°C. The injection volume was 2 μL. Purity was determined by integrating the peak area at 254 nm.

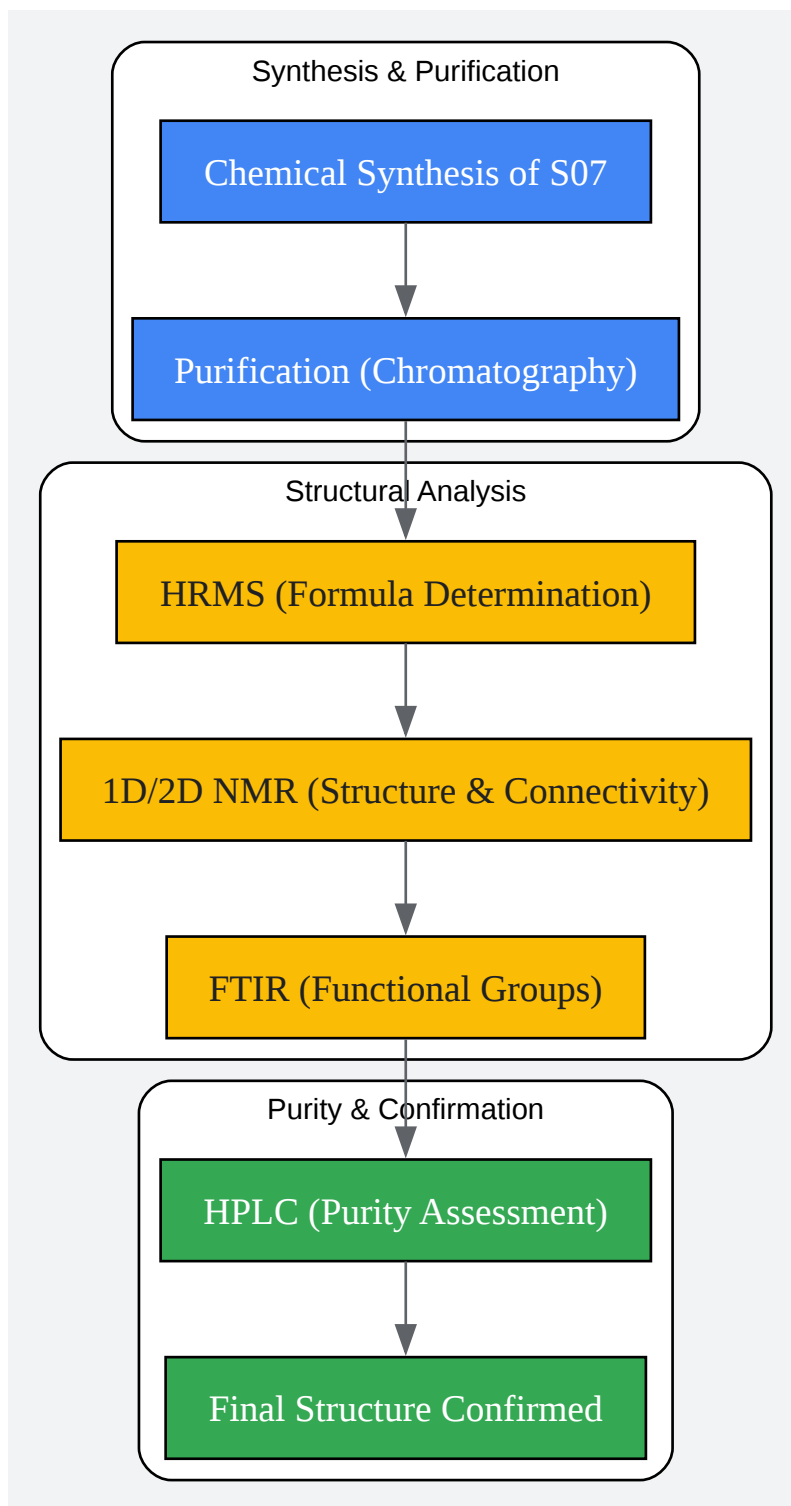
Signaling Pathways and Workflows

Visual diagrams are provided below to illustrate the proposed mechanism of action for S07 and the logical flow of its structural elucidation process.



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Caption: Proposed inhibitory action of S07 on the MAPK/ERK signaling pathway.



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Caption: Workflow for the structural elucidation and purity analysis of S07.

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